

4-Bromo-4'-methoxybiphenyl molecular weight and formula

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Compound of Interest

Compound Name: **4-Bromo-4'-methoxybiphenyl**

Cat. No.: **B1277834**

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An In-depth Technical Guide to **4-Bromo-4'-methoxybiphenyl**

This guide provides essential information regarding the physicochemical properties of **4-Bromo-4'-methoxybiphenyl**, a compound of interest for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Molecular Data

4-Bromo-4'-methoxybiphenyl is a biphenyl derivative characterized by the presence of a bromine atom and a methoxy group at the 4 and 4' positions, respectively. These substitutions significantly influence its chemical reactivity and physical properties, making it a valuable intermediate in the synthesis of more complex molecules.

Physicochemical Properties

The fundamental molecular attributes of **4-Bromo-4'-methoxybiphenyl** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and the design of synthetic protocols.

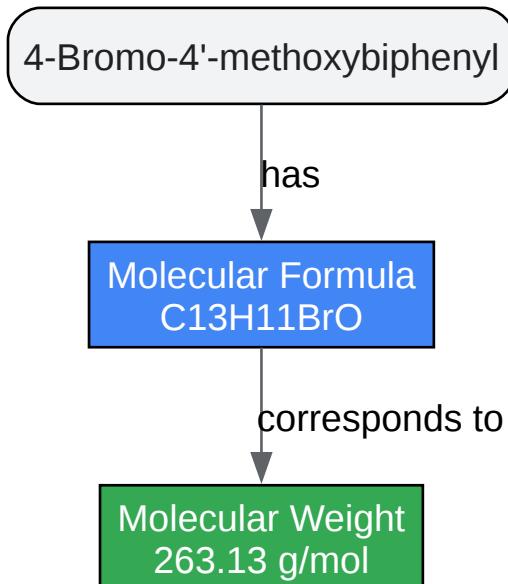
Property	Value
Molecular Formula	C13H11BrO ^{[1][2][3]}
Linear Formula	CH ₃ OC ₆ H ₄ C ₆ H ₄ Br ^{[4][5]}
Molecular Weight	263.13 g/mol ^{[2][3][4][5][6][7]}
CAS Number	58743-83-2 ^{[3][4][5][6][7]}

Experimental Protocols

The determination of the molecular weight and formula of **4-Bromo-4'-methoxybiphenyl** relies on standard analytical techniques. High-resolution mass spectrometry (HRMS) is typically employed to ascertain the precise molecular weight and deduce the elemental composition, which in turn confirms the molecular formula. Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C) is used to elucidate the chemical structure, further validating the arrangement of atoms as depicted by the molecular formula.

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name, its empirical and molecular formulas, and its calculated molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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